

Application Notes and Protocol for the Synthesis of 4-(pentyloxy)benzaldehyde

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Compound of Interest

Compound Name: (Pentyloxy)benzene

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Abstract

This document provides a detailed protocol for the synthesis of 4-(pentyloxy)benzaldehyde via a Williamson ether synthesis. The method involves the reaction of 4-hydroxybenzaldehyde with 1-bromopentane in the presence of a base. This protocol offers a straightforward and efficient route to obtaining the desired product, which is a valuable intermediate in the synthesis of various organic molecules, including liquid crystals and pharmacologically active compounds. [1][2] Included are comprehensive experimental procedures, tables of quantitative data, safety precautions, and characterization data.

Introduction

4-(pentyloxy)benzaldehyde is an aromatic ether that serves as a key building block in organic synthesis. Its structure, featuring a reactive aldehyde group and a lipophilic pentyloxy chain, makes it a versatile precursor for the development of new materials and potential therapeutic agents. The Williamson ether synthesis is a classic and reliable method for preparing such ethers, proceeding via an SN2 reaction between an alkoxide and an alkyl halide.[3] This protocol has been optimized for clarity and reproducibility to aid researchers in obtaining high-purity 4-(pentyloxy)benzaldehyde.

Data Presentation

Table 1: Reagents and Materials

Reagent/Material	Chemical Formula	Molecular Weight (g/mol)	Moles (mmol)	Amount	Supplier Example
4-Hydroxybenzaldehyde	C ₇ H ₆ O ₂	122.12	16.4	2.0 g	Sigma-Aldrich
1-Bromopentane	C ₅ H ₁₁ Br	151.04	16.4	2.0 mL (approx. 2.48 g)	Sigma-Aldrich
Potassium Carbonate	K ₂ CO ₃	138.21	24.6	3.4 g	Sigma-Aldrich
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	-	20 mL	Sigma-Aldrich
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	-	As needed	Fisher Scientific
Hexane	C ₆ H ₁₄	86.18	-	As needed	Fisher Scientific
Deionized Water	H ₂ O	18.02	-	As needed	-
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	-	As needed	Sigma-Aldrich

Table 2: Product Characterization - 4-(pentyloxy)benzaldehyde

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.25 g/mol [3]
Appearance	Colorless to pale yellow liquid[1]
CAS Number	5736-91-4[4]
Boiling Point	Not readily available
Solubility	Soluble in organic solvents (e.g., ethanol, ether), limited solubility in water[1]
Expected Yield	~70-80%

Table 3: Predicted ¹H NMR Spectral Data (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Coupling Constant (J, Hz)
9.88	s	1H	-CHO	-
7.83	d	2H	Ar-H (ortho to -CHO)	8.8
6.98	d	2H	Ar-H (ortho to -O)	8.8
4.02	t	2H	-OCH ₂ -	6.6
1.83	quint	2H	-OCH ₂ CH ₂ -	6.8
1.42	m	4H	-CH ₂ CH ₂ CH ₃	-
0.94	t	3H	-CH ₃	7.2

Table 4: Predicted ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
190.7	-CHO
164.2	Ar-C (para to -CHO)
131.9	Ar-C (ortho to -CHO)
129.9	Ar-C (ipso to -CHO)
114.8	Ar-C (ortho to -O)
68.4	-OCH ₂ -
28.8	-OCH ₂ CH ₂ -
28.1	-CH ₂ CH ₂ CH ₃
22.4	-CH ₂ CH ₃
14.0	-CH ₃

Experimental Protocol

Synthesis of 4-(pentyloxy)benzaldehyde

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 4-hydroxybenzaldehyde (2.0 g, 16.4 mmol), potassium carbonate (3.4 g, 24.6 mmol), and N,N-dimethylformamide (DMF, 20 mL).
- **Addition of Alkyl Halide:** To the stirring suspension, add 1-bromopentane (2.0 mL, 16.4 mmol).
- **Reaction:** Heat the reaction mixture to 100°C and maintain this temperature with constant stirring for 3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a 4:1 hexane:ethyl acetate eluent system.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture into a beaker containing ice-water (approximately 100 mL).
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL).

- **Washing:** Combine the organic layers and wash with deionized water (2 x 50 mL) followed by a saturated sodium chloride (brine) solution (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford 4-(pentyloxy)benzaldehyde as a colorless to pale yellow liquid.

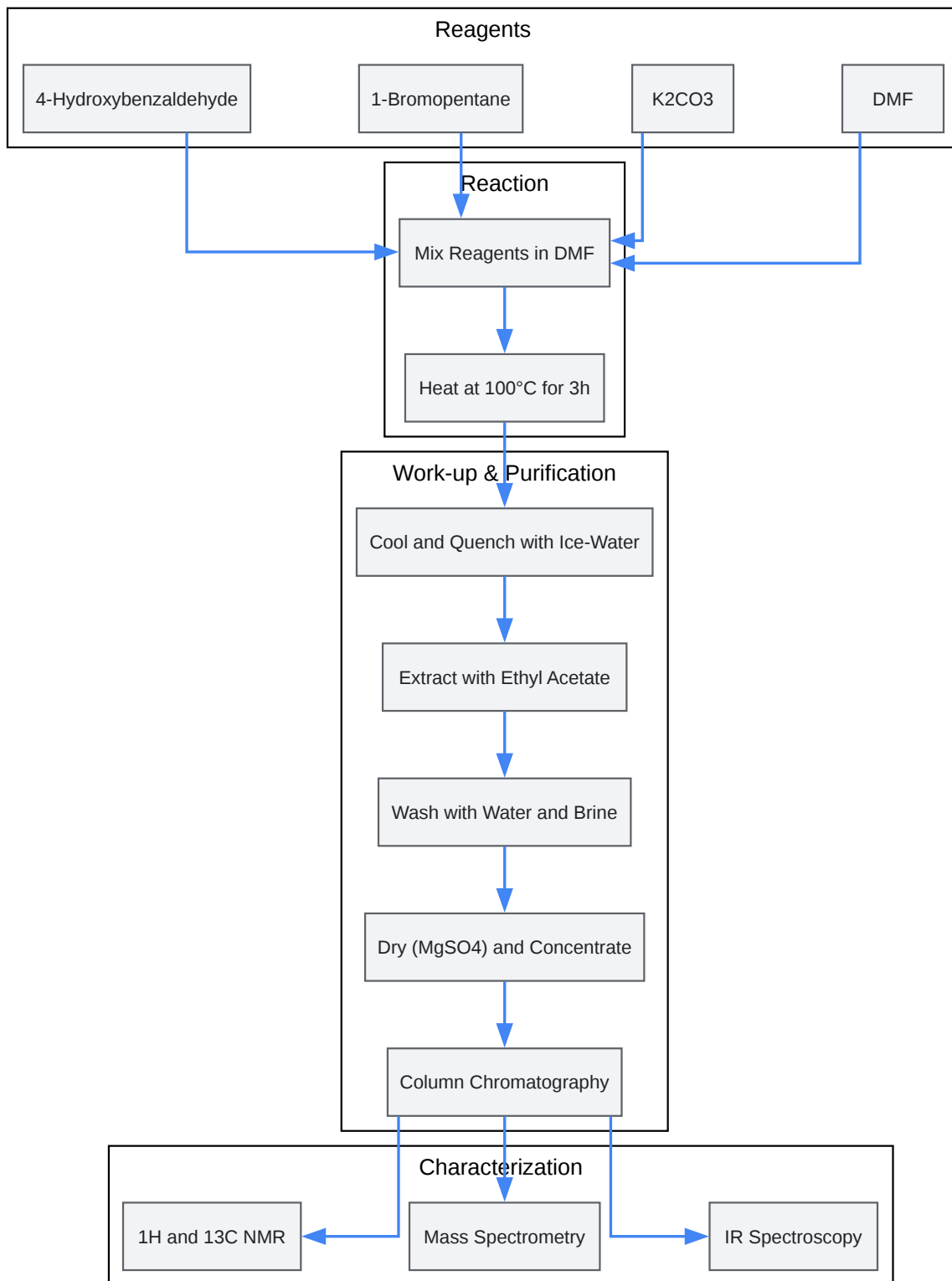
Characterization

The identity and purity of the synthesized 4-(pentyloxy)benzaldehyde can be confirmed using the following techniques:

- **^1H and ^{13}C NMR Spectroscopy:** Dissolve a small sample of the purified product in deuterated chloroform (CDCl_3) and acquire ^1H and ^{13}C NMR spectra. The observed chemical shifts, multiplicities, and coupling constants should be consistent with the data presented in Tables 3 and 4.
- **Mass Spectrometry (MS):** The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the product (192.25 g/mol).
- **Infrared (IR) Spectroscopy:** The IR spectrum should exhibit characteristic absorption bands for the aldehyde C-H stretch (~ 2730 and $\sim 2830\text{ cm}^{-1}$), the aldehyde C=O stretch ($\sim 1690\text{ cm}^{-1}$), and the C-O-C ether stretch (~ 1250 and $\sim 1020\text{ cm}^{-1}$).

Mandatory Visualization

Synthesis of 4-(pentyloxy)benzaldehyde Workflow

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Caption: Workflow for the synthesis and characterization of 4-(pentyloxy)benzaldehyde.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and appropriate gloves when handling chemicals.
- Ventilation: Perform the reaction in a well-ventilated fume hood.
- Handling of Reagents:
 - N,N-Dimethylformamide (DMF): DMF is a skin and eye irritant and can be harmful if inhaled or absorbed through the skin. Handle with care in a fume hood.
 - 1-Bromopentane: 1-Bromopentane is flammable and an irritant. Keep away from ignition sources.
 - Potassium Carbonate: Potassium carbonate is an irritant. Avoid inhalation of dust and contact with skin and eyes.
- Product Handling: 4-(pentyloxy)benzaldehyde may cause skin and eye irritation. Avoid breathing vapors.
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations.

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References

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